

What is the CAS number for 2-(3,4-Epoxycyclohexyl)ethyltrimethoxysilane?

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Compound of Interest

2-(3,4-

Compound Name: *Epoxycyclohexyl)ethyltrimethoxysilane*

ane

Cat. No.: B1216649

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An In-Depth Technical Guide to **2-(3,4-Epoxycyclohexyl)ethyltrimethoxysilane** for Advanced Material Applications

Introduction

2-(3,4-Epoxycyclohexyl)ethyltrimethoxysilane is a bifunctional organosilane that possesses a unique molecular architecture, integrating a reactive epoxycyclohexyl group and a hydrolyzable trimethoxysilyl group. This dual-functionality allows it to act as a molecular bridge between inorganic materials (such as glass, metals, and fillers) and organic polymer matrices. This guide provides a comprehensive technical overview of its chemical properties, mechanism of action, synthesis, key applications, and safe handling protocols, tailored for researchers and professionals in materials science and drug development.

Compound Identification and Core Properties

The unambiguous identification of a chemical substance is paramount for scientific and regulatory purposes. The primary identifier for this compound is its Chemical Abstracts Service (CAS) number.

- Chemical Name: **2-(3,4-Epoxycyclohexyl)ethyltrimethoxysilane**
- CAS Number: 3388-04-3 [\[1\]](#) [\[2\]](#) [\[3\]](#)

- EINECS Number: 222-217-1[\[1\]](#)[\[3\]](#)
- Synonyms: Trimethoxy[2-(7-oxabicyclo[4.1.0]heptan-3-yl)ethyl]silane, Silquest A-186, KBM-303[\[2\]](#)[\[4\]](#)

Physicochemical Data Summary

The physical and chemical properties of a compound dictate its processing parameters and performance characteristics. Below is a summary of key data for **2-(3,4-Epoxy cyclohexyl)ethyltrimethoxysilane**.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₂ O ₄ Si	[1] [5]
Molecular Weight	246.38 g/mol	[1] [3] [5]
Appearance	Colorless, transparent liquid	[5] [6]
Density	~1.065 g/cm ³ at 25°C	[1]
Boiling Point	95-97°C at 0.25 mmHg	[1]
Refractive Index	~1.4490 - 1.4510 at 20-25°C	[1] [7]
Flash Point	146°C	[1]
Purity	>97.0% (GC)	

The Chemistry of Adhesion: Mechanism of Action

The efficacy of **2-(3,4-Epoxy cyclohexyl)ethyltrimethoxysilane** as a coupling agent stems from its two distinct reactive groups. The causality behind its function is a two-step process involving hydrolysis and subsequent covalent bonding.

- Hydrolysis of the Trimethoxysilyl Group: In the presence of water, the methoxy groups (-OCH₃) attached to the silicon atom hydrolyze to form reactive silanol groups (-Si-OH).[\[5\]](#)[\[8\]](#) This reaction releases methanol as a byproduct.[\[5\]](#)[\[9\]](#) The silanols can then condense with other silanols to form stable siloxane bonds (-Si-O-Si-) or, more importantly, form strong

covalent bonds with hydroxyl groups present on the surface of inorganic substrates like glass, silica, and metal oxides.

- Reaction of the Epoxy Group: The organophilic epoxycyclohexyl group is available to react with the organic resin matrix. This cycloaliphatic epoxy group offers excellent non-yellowing characteristics and can undergo ring-opening reactions with various functional groups found in polymers like epoxies, polyurethanes, and acrylics, forming a durable covalent bond.[2][8]

This dual reaction mechanism creates a robust chemical bridge at the interface, significantly enhancing adhesion, mechanical strength, and moisture resistance of the final composite material.[2][4]

Step 1: Hydrolysis & Substrate Bonding

Silane Molecule
(Trimethoxysilyl End)

Hydrolysis

H₂O (Moisture)

Forms

Reactive Silanols
(-Si-OH)

Condensation Reaction

Inorganic Substrate
(e.g., Glass, Metal)

Covalent Bond
(-Si-O-Substrate)

Mechanism of Action for Silane Coupling Agent.

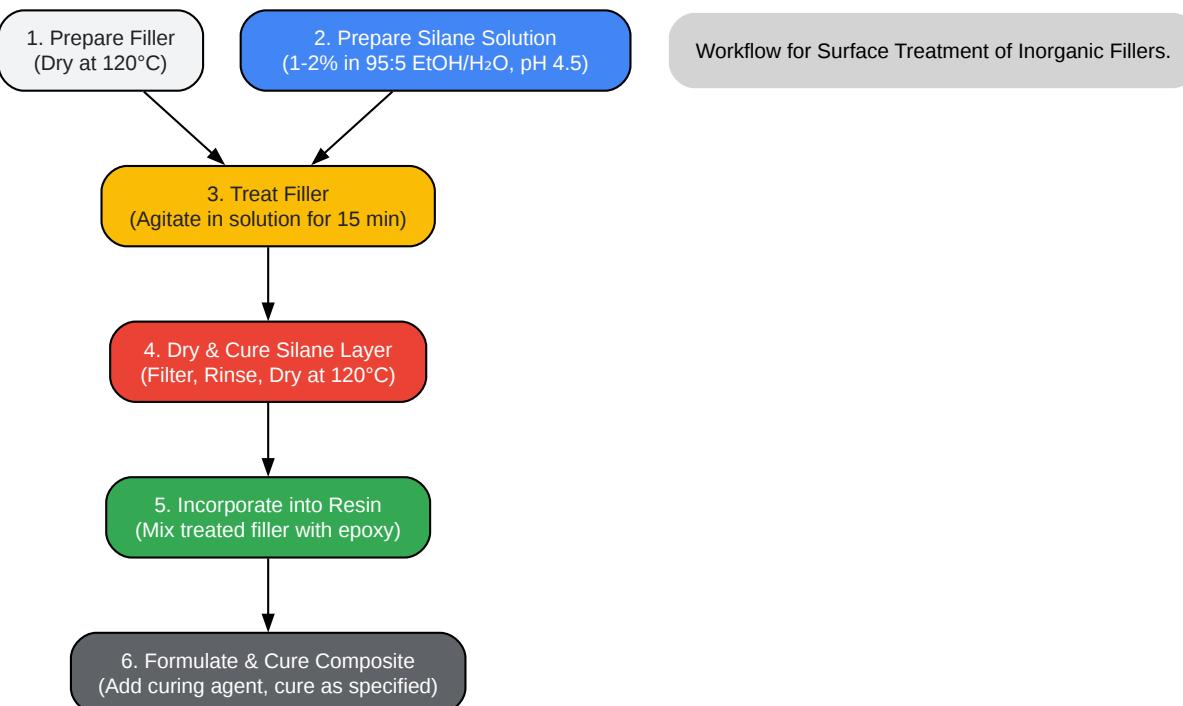
Step 2: Polymer Matrix Reaction

Silane Molecule
(Epoxy End)

Ring-Opening Reaction

Organic Polymer
(e.g., Epoxy, PU)

Covalently Coupled
Interface



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